

Publish Comparison Guide: GC-MS

Fragmentation of 1-Chloroethyl 2-methoxyethyl carbonate

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Compound of Interest

Compound Name: 1-Chloroethyl 2-methoxyethyl carbonate

Cat. No.: B8375078

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Executive Summary

1-Chloroethyl 2-methoxyethyl carbonate (CEMC) is an asymmetric carbonate reagent used to introduce the 1-(2-methoxyethoxycarbonyloxy)ethyl moiety into pharmaceutical actives (prodrug synthesis).

In Gas Chromatography-Mass Spectrometry (GC-MS), CEMC presents a unique challenge: it is thermally labile and shares isobaric fragment ions with its primary degradation products. Successful identification requires distinguishing its specific methoxyethyl signature (m/z 59, 45) and chloroethyl signature (m/z 63, 65) from common alternatives like 1-Chloroethyl ethyl carbonate (CEEC).

Key Performance Insight: Unlike stable alkyl carbonates, CEMC requires "Cold-Injector" protocols to prevent in-situ pyrolysis to acetaldehyde and 2-methoxyethyl chloride, which can lead to false-negative results.

Structural Analysis & Theoretical Fragmentation

To interpret the mass spectrum, we must first dissect the molecule into its chemically distinct moieties.

Structure: $\text{CH}_3\text{-CH}(\text{Cl})\text{-O-C(=O)-O-CH}_2\text{-CH}_2\text{-O-CH}_3$

The molecule consists of three zones susceptible to electron ionization (EI) fragmentation:

- Zone A (Chloroethyl): $\text{CH}_3\text{-CH}(\text{Cl})\text{-}$
- Zone B (Carbonate Core): -O-C(=O)-O-
- Zone C (Methoxyethyl): $\text{-CH}_2\text{-CH}_2\text{-O-CH}_3$

Predicted Fragmentation Pathways (EI, 70 eV)

The fragmentation is driven by

-cleavage at the ether oxygen and the instability of the carbonate linkage.

Fragment Ion	m/z	Origin	Mechanism
Methoxyethyl Cation	59	Zone C	-cleavage of the C-O bond in the methoxyethyl chain. [CH ₃ -O-CH ₂ -CH ₂] ⁺
Oxonium Ion	45	Zone C	Secondary fragmentation of m/z 59. [CH ₃ -O-CH ₂] ⁺ (Base Peak candidate)
Chloroethyl Cation	63 / 65	Zone A	Heterolytic cleavage of the carbonate ester. [CH ₃ -CH-Cl] ⁺ (Shows 3:1 Cl isotope pattern)
Chloroethoxycarbonyl	107 / 109	Zone A+B	Loss of the methoxyethoxy group. [CH ₃ -CH(Cl)-O-CO] ⁺
Molecular Ion	182	Parent	Typically weak or absent due to rapid loss of Cl or CO ₂ .

Comparative Analysis: CEMC vs. Alternatives

Researchers often choose between CEMC and its homologs (Ethyl or Isopropyl variants) to tune the lipophilicity of a prodrug. Their MS fingerprints differ significantly.

Comparison Table: Diagnostic Ions

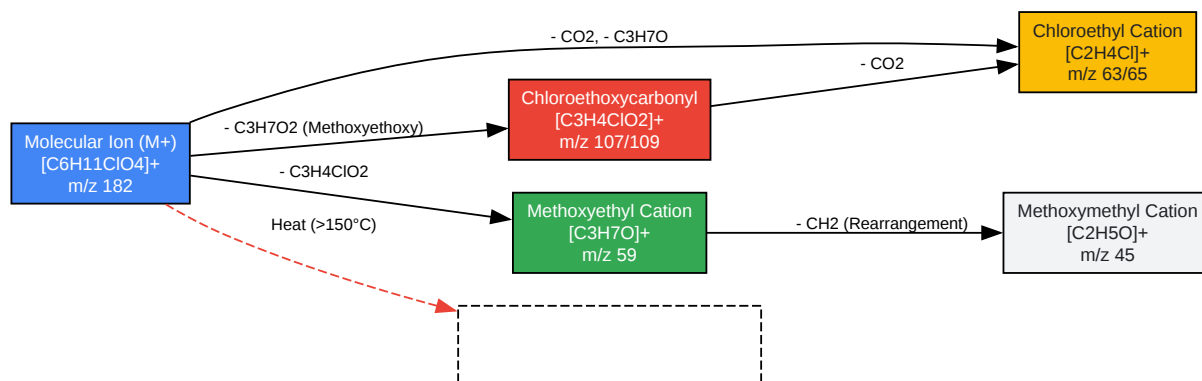
Feature	1-Chloroethyl 2-methoxyethyl carbonate (CEMC)	1-Chloroethyl ethyl carbonate (CEEC)	1-Chloroethyl isopropyl carbonate (CIPC)
CAS	91507-61-8	50893-36-2	98298-66-9
Key Differentiator	m/z 59 & 45 (Methoxyethyl group)	m/z 29 (Ethyl group)	m/z 43 (Isopropyl group)
Chloroethyl Signal	m/z 63, 65	m/z 63, 65	m/z 63, 65
Base Peak (Typical)	m/z 45 or 59	m/z 63 or 29	m/z 43
Thermal Stability	Low (Degrades to Methoxyethyl chloride)	Moderate	Moderate
Prodrug Application	High Solubility Requirements	Standard Lipophilicity	Enhanced Steric Bulk

Expert Commentary:

- **Specificity:** If you observe m/z 63/65 without m/z 59, you likely have the Ethyl or Isopropyl analog, not CEMC.
- **Interference:** The degradation product of CEMC is 2-Methoxyethyl chloride (CAS 627-42-9).
[1] This byproduct also produces m/z 63 (Cl-CH₂-CH₂⁺) and m/z 45.[2]
 - **Differentiation:** The intact CEMC will elute later and may show the heavier m/z 107 fragment, whereas 2-methoxyethyl chloride (MW 94) cannot produce ions > m/z 94.

Visualizing the Fragmentation Pathway

The following diagram illustrates the mechanistic decay of the parent molecule into its diagnostic ions.



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Figure 1: Mechanistic fragmentation pathway of **1-Chloroethyl 2-methoxyethyl carbonate** under 70 eV Electron Ionization.

Experimental Protocol: Validated GC-MS Method

To ensure data integrity and prevent thermal decomposition, the following "Cold-Split" method is recommended.

Method Parameters

- Instrument: GC-MS (Single Quadrupole or ToF).
- Column: 5% Phenyl-arylène (e.g., DB-5ms, ZB-5ms), 30m x 0.25mm x 0.25 μ m.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Solvent: Dichloromethane (DCM) or Acetonitrile (Avoid alcohols to prevent transesterification).

Critical Settings (The "Self-Validating" System)

Parameter	Setting	Rationale
Inlet Temperature	150°C - 180°C	CRITICAL: Higher temps (>200°C) cause pyrolysis to acetaldehyde and alkyl chloride.
Injection Mode	Split (10:1 to 50:1)	Minimizes residence time in the hot liner.
Oven Program	40°C (2 min) -> 10°C/min -> 240°C	Slow ramp separates the degradation product (early eluting) from the intact carbonate.
MS Source Temp	230°C	Standard for efficient ionization.
Scan Range	m/z 25 - 300	Capture low mass diagnostic ions (29, 45) and potential dimers.

Quality Control Check

- Inject a standard: If you see two peaks (one early, one late), your inlet is too hot. The early peak is the degradation product (2-methoxyethyl chloride).
- Verify Spectra: The late peak (intact carbonate) must show m/z 107 (or at least ions > m/z 94). If the spectrum cuts off at m/z 94, you are analyzing the degradation product, not the target.

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